

Application Notes and Protocols: Use of Phenethyl Acetate-d3 in Yeast Metabolism Studies

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Compound of Interest

Compound Name: *Phenethyl acetate-d3*

Cat. No.: B12308480

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the use of **Phenethyl acetate-d3** as an internal standard for the accurate quantification of phenethyl acetate in yeast metabolism studies. The protocols outlined below are intended for researchers in fields such as metabolic engineering, food science, and drug discovery who are investigating the production of flavor and aroma compounds by yeast, particularly *Saccharomyces cerevisiae*.

Introduction

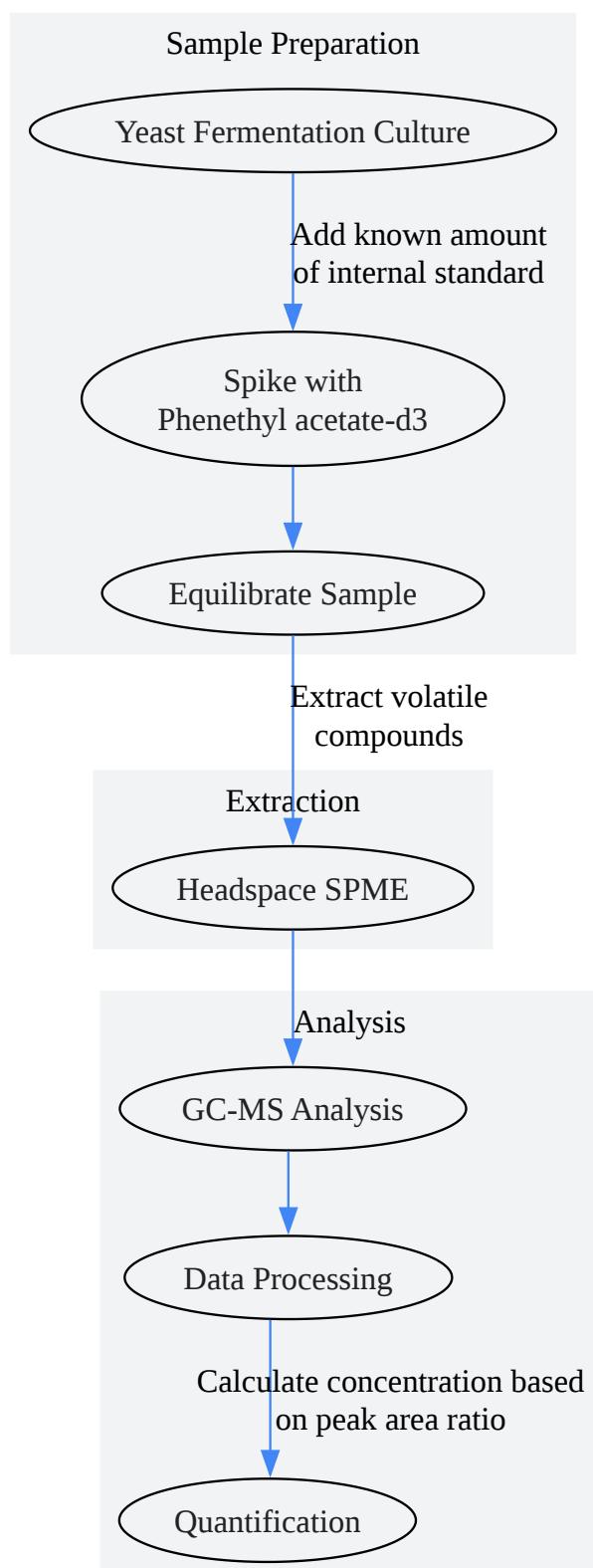
Phenethyl acetate is a significant flavor and aroma compound found in many fermented foods and beverages, imparting desirable floral and fruity notes, such as rose and honey.^{[1][2]} Its production in yeast is primarily linked to the Ehrlich pathway, where L-phenylalanine is catabolized to 2-phenylethanol, which is subsequently esterified to form phenethyl acetate.^[3] ^{[4][5][6]} Understanding and quantifying the production of this ester is crucial for controlling the sensory profile of products like wine and beer and for engineering yeast strains with enhanced flavor-producing capabilities.

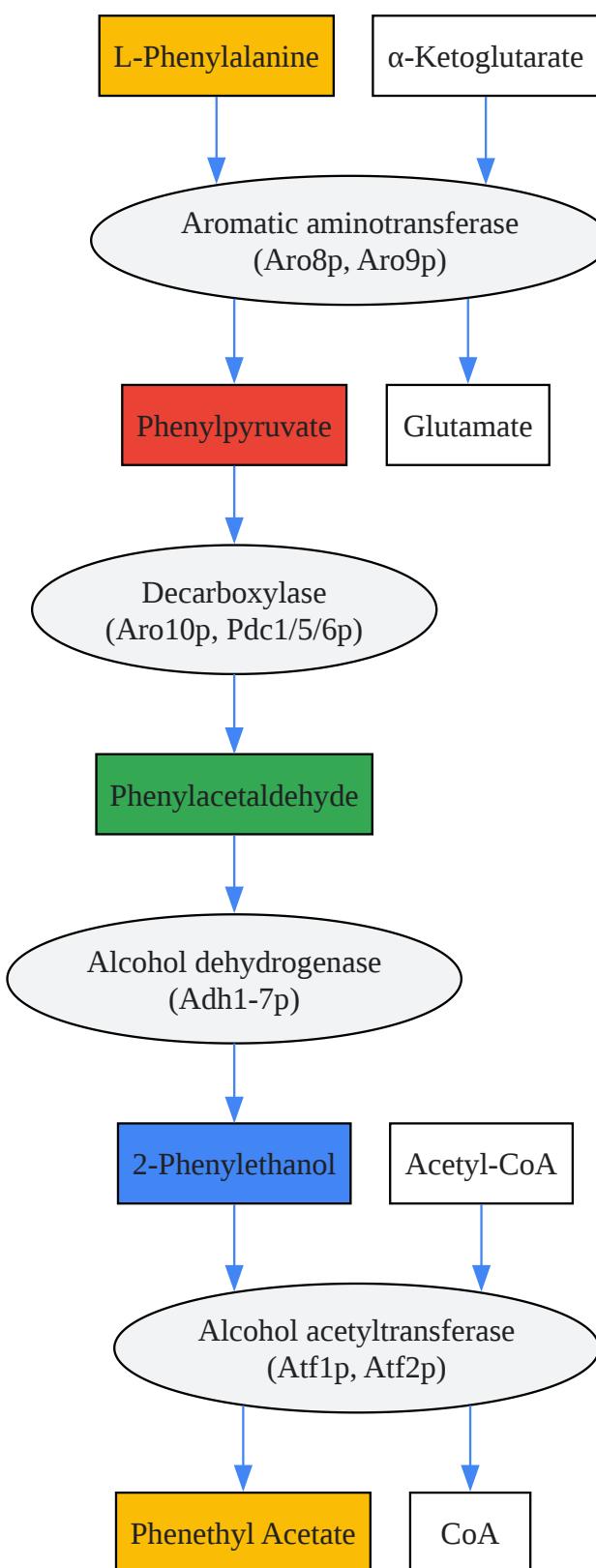
The use of a stable isotope-labeled internal standard, such as **Phenethyl acetate-d3**, is the gold standard for accurate quantification of volatile organic compounds by mass spectrometry. This method, known as isotope dilution mass spectrometry, corrects for variations in sample preparation and instrument response, ensuring high precision and accuracy.^{[7][8][9][10]}

Application: Quantitative Analysis of Phenethyl Acetate in Yeast Fermentation Broth

This protocol details the use of **Phenethyl acetate-d3** as an internal standard for the quantification of endogenously produced phenethyl acetate in a yeast fermentation culture using headspace solid-phase microextraction (HS-SPME) coupled with gas chromatography-mass spectrometry (GC-MS).

Experimental Workflow



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References

- 1. [sciencedaily.com](https://www.sciencedaily.com) [sciencedaily.com]
- 2. Synergistic effect enhances 2-phenylethyl acetate production in the mixed fermentation of Hanseniaspora vineae and *Saccharomyces cerevisiae*: Abstract, Citation (BibTeX) & Reference | Bohrium [bohrium.com]
- 3. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- 4. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- 5. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- 6. The Ehrlich Pathway for Fusel Alcohol Production: a Century of Research on *Saccharomyces cerevisiae* Metabolism - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Probing Intracellular Yeast Metabolism With Deuterium Magnetic Resonance Spectroscopy - PMC [pmc.ncbi.nlm.nih.gov]
- 8. [biorxiv.org](https://www.biorxiv.org) [biorxiv.org]
- 9. Yeast-based reference materials for quantitative metabolomics - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Benchmarking Non-Targeted Metabolomics Using Yeast-Derived Libraries [mdpi.com]
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